

TVB-3166 solubility issues in aqueous solutions

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Compound of Interest

Compound Name: TVB-3166

Cat. No.: B15577848

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Technical Support Center: TVB-3166

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **TVB-3166**. Our aim is to address common challenges, particularly those related to solubility in aqueous solutions, to ensure the successful application of this potent and selective Fatty Acid Synthase (FASN) inhibitor in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **TVB-3166** and what is its mechanism of action?

A1: **TVB-3166** is an orally-available, reversible, and selective inhibitor of Fatty Acid Synthase (FASN).^{[1][2][3]} FASN is a key enzyme in the de novo synthesis of palmitate, a saturated fatty acid.^{[4][5]} By inhibiting FASN, **TVB-3166** disrupts lipid metabolism, which is often upregulated in cancer cells. This disruption leads to several downstream effects, including the remodeling of cell membranes, inhibition of critical signaling pathways such as PI3K-AKT-mTOR and β -catenin, and ultimately, the induction of apoptosis in tumor cells.^{[2][6][7][8][9]}

Q2: What are the primary research applications for **TVB-3166**?

A2: **TVB-3166** is primarily used in cancer research to study the effects of FASN inhibition on various tumor types. It has been shown to induce apoptosis and inhibit tumor growth in preclinical models of breast, prostate, lung, and oral squamous cell carcinoma.[6][10] Beyond oncology, **TVB-3166** has also been investigated for its antiviral properties, specifically its ability to impair the replication of respiratory viruses like RSV.[11]

Q3: Is **TVB-3166** soluble in aqueous buffers like PBS?

A3: No, **TVB-3166** is practically insoluble in water and ethanol.[12] Direct dissolution in aqueous buffers such as PBS will likely result in precipitation of the compound.

Q4: What is the recommended solvent for preparing a stock solution of **TVB-3166**?

A4: The recommended solvent for preparing a stock solution of **TVB-3166** is dimethyl sulfoxide (DMSO).[1][11][12][13] It is crucial to use fresh, high-quality DMSO, as it can be hygroscopic and absorbed moisture can negatively impact the solubility of **TVB-3166**. [1][12]

Q5: How should I store the **TVB-3166** solid compound and its stock solution?

A5: The solid, lyophilized form of **TVB-3166** should be stored at -20°C and kept desiccated; under these conditions, it is stable for up to 36 months.[3] Once dissolved in a solvent like DMSO, the stock solution should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for up to 2 years or -20°C for up to 1 year.[1]

Troubleshooting Guide: Solubility Issues

Problem: My **TVB-3166** precipitated out of solution when I diluted my DMSO stock in my aqueous cell culture medium.

- Cause: This is a common issue due to the low aqueous solubility of **TVB-3166**. The final concentration of DMSO in your aqueous solution may be too low to maintain the solubility of **TVB-3166** at your desired final concentration.
- Solution 1: Optimize Final DMSO Concentration: Ensure that the final concentration of DMSO in your working solution is sufficient to keep **TVB-3166** dissolved. While the optimal

DMSO concentration can be cell-line dependent, it is advisable to keep it as low as possible to avoid solvent-induced toxicity, typically below 0.5%.

- **Solution 2: Prepare Intermediate Dilutions:** Instead of diluting your highly concentrated DMSO stock directly into the final aqueous solution, prepare intermediate dilutions in a solvent mixture with better solubilizing properties before the final dilution into your aqueous medium.
- **Solution 3: Utilize a Surfactant or Co-solvent:** For in vivo studies, a formulation containing a surfactant like Tween-80 and a co-solvent like PEG300 is often used to improve solubility and bioavailability.^[1] This principle can be adapted for challenging in vitro experiments, though careful validation of the vehicle's effect on your experimental system is necessary.

Problem: I am observing variability in my experimental results when using TVB-3166.

- **Cause:** Inconsistent solubility and precipitation of **TVB-3166** can lead to variability in the effective concentration of the compound in your experiments.
- **Solution 1: Visual Inspection:** Before each use, visually inspect your stock and working solutions for any signs of precipitation. If precipitation is observed, gently warm the solution and sonicate until the compound is fully redissolved.
- **Solution 2: Fresh Working Solutions:** Prepare fresh working solutions from your stock solution for each experiment. Avoid storing diluted aqueous solutions of **TVB-3166** for extended periods.
- **Solution 3: Consistent Solvent Preparation:** Use the same lot and supplier of solvents for the duration of a study to minimize variability. Always use fresh, anhydrous DMSO for preparing your stock solution.^[12]

Quantitative Data Summary

Parameter	Solvent	Solubility	Notes
Solubility	DMSO	5 mg/mL[11]	Use of fresh, anhydrous DMSO is recommended as it is hygroscopic.[1][12]
62.5 mg/mL (162.56 mM)[1][13]	Ultrasonic treatment may be needed to achieve this concentration.[1]		
77 mg/mL (200.27 mM)[12]			
Water	Insoluble[12]		
Ethanol	Insoluble[12]		

Experimental Protocols

Protocol 1: Preparation of TVB-3166 Stock Solution for In Vitro Experiments

- Materials:
 - TVB-3166 (solid)
 - Anhydrous Dimethyl Sulfoxide (DMSO)
- Procedure:
 - Equilibrate the **TVB-3166** vial to room temperature before opening.
 - Add the appropriate volume of anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).
 - To aid dissolution, the vial can be gently vortexed and/or sonicated in a water bath until the solid is completely dissolved.

4. Visually inspect the solution to ensure there are no visible particles.
5. Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
6. Store the aliquots at -20°C or -80°C.

Protocol 2: Preparation of TVB-3166 Working Solution for Cell-Based Assays

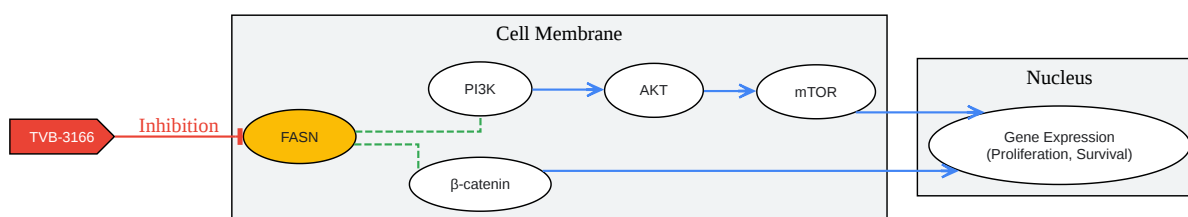
- Materials:
 - **TVB-3166** DMSO stock solution
 - Pre-warmed cell culture medium
- Procedure:
 1. Thaw an aliquot of the **TVB-3166** DMSO stock solution at room temperature.
 2. Perform serial dilutions of the stock solution in cell culture medium to achieve the final desired concentrations. It is recommended to add the **TVB-3166** stock solution to the medium while vortexing to ensure rapid and uniform mixing, which can help prevent precipitation.
 3. The final DMSO concentration in the cell culture medium should be kept constant across all treatment groups, including the vehicle control, and should ideally not exceed 0.5%.
 4. Use the freshly prepared working solutions immediately.

Protocol 3: Formulation of TVB-3166 for In Vivo Oral Gavage

- Materials:
 - **TVB-3166** (solid)
 - DMSO

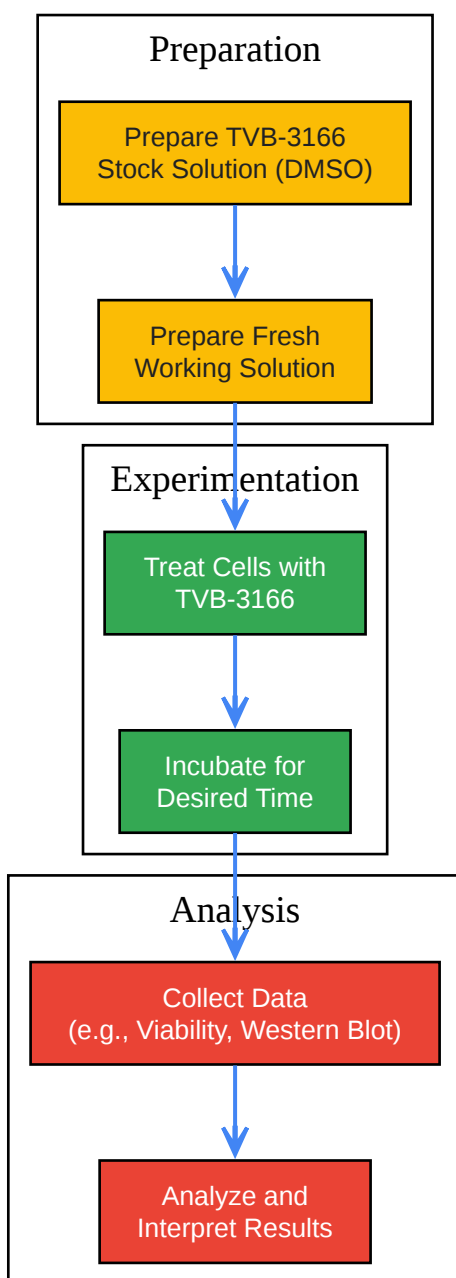
- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Procedure:
 1. Prepare a stock solution of **TVB-3166** in DMSO (e.g., 20.8 mg/mL).
 2. In a separate tube, add the required volume of the **TVB-3166** DMSO stock solution to PEG300 and mix thoroughly.
 3. Add Tween-80 to the mixture and mix until a clear solution is formed.
 4. Finally, add saline to the mixture to achieve the desired final volume and concentration. A common formulation is 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.^[1]
 5. This protocol should yield a clear solution. If precipitation occurs, gentle warming and/or sonication can be used to aid dissolution.^[1]
 6. Prepare this formulation fresh on the day of use.

Visualizations



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Caption: Signaling pathways affected by **TVB-3166**-mediated FASN inhibition.



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